

# Application Note: Quantification of 5-Phenylundecane using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: 5-Phenylundecane

Cat. No.: B1205318

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## Introduction

**5-Phenylundecane** (CAS: 4537-15-9) is an alkylbenzene that has been identified in various natural sources, including certain plant species.<sup>[1]</sup> Its quantification is essential for understanding its distribution, potential biological roles, and for quality control in various industries. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like **5-Phenylundecane**, offering high sensitivity and selectivity.<sup>[1]</sup> This document provides a detailed protocol for the quantification of **5-Phenylundecane** in complex matrices using GC-MS with an internal standard method.

## Principle

The quantification of **5-Phenylundecane** is achieved by separating it from other components in a sample using a gas chromatograph and subsequently detecting it with a mass spectrometer. The sample is first subjected to an extraction procedure to isolate the analyte from the matrix. An internal standard (IS), a compound with similar chemical properties to the analyte but not present in the sample, is added to all samples, calibration standards, and quality control samples at a constant concentration.<sup>[2]</sup> The GC separates compounds based on their volatility and interaction with the stationary phase of the GC column. The mass spectrometer then ionizes the eluted compounds and separates the resulting ions based on their mass-to-charge ratio ( $m/z$ ), providing both qualitative and quantitative information. For quantification, the ratio

of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte to create a calibration curve.[3] This ratiometric approach corrects for variations in sample injection volume and potential matrix effects, thereby improving the accuracy and precision of the results.[2]

## Experimental Protocols

### 1. Materials and Reagents

- Solvents: Hexane (HPLC grade or higher), Dichloromethane (HPLC grade or higher), Methanol (HPLC grade or higher), Acetonitrile (HPLC grade or higher)
- Standards: **5-Phenylundecane** ( $\geq 98\%$  purity), Internal Standard (e.g., Fluorene-d10, Pyrene-d10, or Hexadecane)[2][4]
- Reagents: Anhydrous Sodium Sulfate, Ultra-pure water
- Apparatus: GC-MS system with an autosampler, analytical balance, volumetric flasks, pipettes, vials with caps, syringes, solid-phase extraction (SPE) cartridges (e.g., C18), vortex mixer, centrifuge, nitrogen evaporator.

### 2. Standard Solution Preparation

- Primary Stock Solution of **5-Phenylundecane** (1000  $\mu\text{g/mL}$ ): Accurately weigh 10 mg of pure **5-Phenylundecane** and dissolve it in a 10 mL volumetric flask with hexane.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 0.1, 0.5, 1, 5, 10, 25, 50  $\mu\text{g/mL}$ ) by serial dilution of the primary stock solution with hexane.
- Internal Standard (IS) Stock Solution (100  $\mu\text{g/mL}$ ): Prepare a stock solution of the chosen internal standard (e.g., Fluorene-d10) in hexane.
- Internal Standard Spiking Solution (10  $\mu\text{g/mL}$ ): Dilute the IS stock solution to a final concentration of 10  $\mu\text{g/mL}$  with hexane. This solution will be added to all standards, samples, and blanks.

### 3. Sample Preparation (Liquid-Liquid Extraction)

This protocol is a general guideline for extracting **5-Phenylundecane** from a liquid matrix (e.g., plant extract). The protocol may need optimization depending on the specific sample matrix.

- Transfer 1 mL of the liquid sample into a 15 mL glass centrifuge tube.
- Add 50  $\mu$ L of the 10  $\mu$ g/mL internal standard spiking solution to the sample.
- Add 5 mL of hexane to the tube.
- Vortex the tube vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (hexane) to a clean tube.
- Pass the organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the final extract into a 2 mL GC vial for analysis.

#### 4. GC-MS Instrumental Analysis

The following are recommended starting parameters for the GC-MS analysis. Optimization may be required.

Parameter	Setting
Gas Chromatograph	Agilent 7890A GC or equivalent
Injector	Splitless mode, 280 °C
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Column	HP-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent[4]
Oven Program	Initial temperature 60 °C for 2 min, ramp at 10 °C/min to 280 °C, hold for 10 min[5]
Mass Spectrometer	Agilent 5975C MS or equivalent
Ionization Mode	Electron Impact (EI) at 70 eV[4]
Source Temperature	230 °C
Quadrupole Temp.	150 °C
Scan Mode	Selected Ion Monitoring (SIM)
SIM Ions (m/z)	Quantifier: 155, Qualifiers: 91, 105, 232 (M+)[6]
Solvent Delay	3 minutes

## Data Presentation

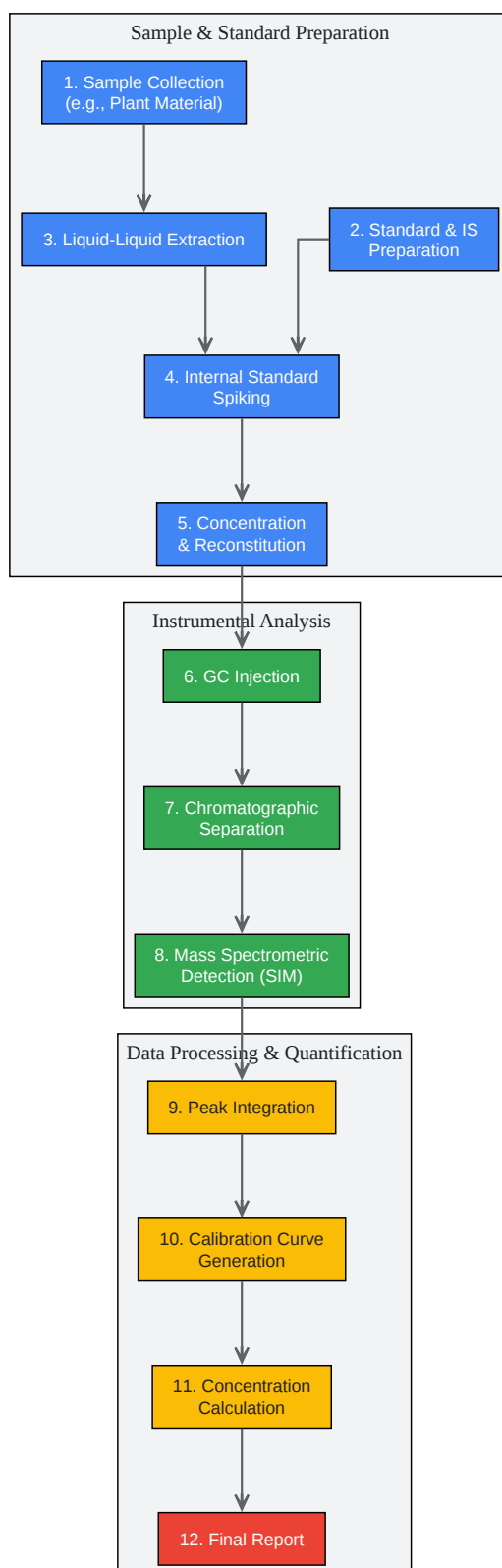
Table 1: Calibration Curve Data for **5-Phenylundecane** Quantification

Standard Conc. (µg/mL)	5-Phenylundecane Peak Area	IS Peak Area	Peak Area Ratio (Analyte/IS)
0.1	15,500	1,500,000	0.0103
0.5	78,000	1,510,000	0.0517
1.0	160,000	1,495,000	0.1070
5.0	810,000	1,505,000	0.5382
10.0	1,650,000	1,512,000	1.0913
25.0	4,200,000	1,498,000	2.8037
50.0	8,350,000	1,500,000	5.5667

Table 2: Reported Abundance of **5-Phenylundecane** in Biological Samples

Biological Matrix/Sample Type	Reported Abundance (%)	Source(s)
Ludwigia stolonifera (Aerial Parts)	4.48	<a href="#">[1]</a>
Ludwigia stolonifera (Roots)	3.57	<a href="#">[1]</a>
Vicia faba (Lipoidal Matter)	23.24	<a href="#">[1]</a>
Alpinia pahangensis (Hexane Extracts)	0.82	<a href="#">[1]</a>
Conyza dioscoridis (Aerial Parts)	5.59	<a href="#">[1]</a>

## Visualization



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Caption: Workflow for **5-Phenylundecane** quantification.

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